

Compound of Interest

Compound Name: 3-Bromo-5-chloro-thioanisole

CAS No.: 1394291-36-1

Cat. No.: B3177232

3-Bromo-5-chloro-thioanisole is a polysubstituted aromatic compound featuring a unique combination of reactive sites: a thioether group, a bromine atom, and a chlorine atom. This guide provides a comprehensive technical overview of the chemical properties, reactivity, and synthetic utility of **3-Bromo-5-chloro-thioanisole**.

Core Physicochemical Properties

3-Bromo-5-chloro-thioanisole, also known by its IUPAC name 1-bromo-3-chloro-5-(methylthio)benzene, is a key intermediate for creating more complex aromatic compounds.

Property
CAS Number
Molecular Formula
Molecular Weight
Synonyms
Purity
Appearance
Storage
SMILES
InChI Key

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}
```

Caption: Key reactive sites and transformations.

Regioselective Cross-Coupling: The C-Br vs. C-Cl Advantage

The difference in bond dissociation energy between the C-Br (≈ 285 kJ/mol) and C-Cl (≈ 340 kJ/mol) bonds is the

This stepwise approach is a powerful strategy for building molecular complexity and generating libraries of r

Core Applications in Palladium-Catalyzed Reactions

The primary application of **3-Bromo-5-chloro-thioanisole** is as a substrate in cross-coupling reactions to form

Suzuki-Miyaura Coupling for C-C Bond Formation

The Suzuki-Miyaura reaction is a robust method for forming biaryl structures by coupling an organohalide with

Causality: This protocol employs a standard Pd(0) catalyst, a base to activate the boronic acid for transmeta

- Reaction Setup: In an oven-dried flask under an inert atmosphere (Argon or Nitrogen), combine **3-Bromo-5-chloro**

- Solvent Addition: Add a degassed solvent such as 1,4-dioxane, toluene, or DME (sufficient to make a ~ 0.1 M s

- Reaction Execution: Heat the mixture with vigorous stirring to 80–100 °C. Monitor the reaction progress by 1

Work-up: Cool the reaction to room temperature. Dilute with water and extract with an organic solvent (e.g.,

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Purification: Purify the crude residue via silica gel column chromatography to yield the desired biaryl proc

Caption: Catalytic cycle of the Suzuki-Miyaura reaction.

Buchwald-Hartwig Amination for C-N Bond Formation

The Buchwald-Hartwig amination enables the synthesis of aryl amines from aryl halides, a transformation that :

Causality: This reaction requires a palladium catalyst, a specialized phosphine ligand to facilitate the chal

- Reaction Setup: In a glovebox or under an inert atmosphere, add a palladium source (e.g., $\text{Pd}_2(\text{dba})_3$ or $\text{Pd}(\text{OAc})_2$), a base (e.g., K_2CO_3 or Na_2CO_3), and a solvent (e.g., toluene or dioxane) to a reaction vessel. Add the desired amine (1.0–1.2 equiv.) and the desired aryl bromide (1.0 equiv.).
- Reagent Addition: Add **3-Bromo-5-chloro-thioanisole** (1.0 equiv.) and the desired amine (1.0–1.2 equiv.), followed by the palladium source, base, and solvent.
- Reaction Execution: Seal the vessel and heat the mixture to 80–110 °C with stirring. Monitor the reaction by TLC or GC/MS.
- Work-up: Cool the reaction to room temperature and quench by adding water or a saturated aqueous NH_4Cl solution. Extract with an organic solvent (e.g., ethyl acetate or dichloromethane).
- Purification: Purify the crude material by silica gel column chromatography to obtain the target aryl amine.

Proposed Synthetic Pathway

While **3-Bromo-5-chloro-thioanisole** is commercially available, understanding its synthesis provides valuable context for its use in synthesis.

Caption: A plausible synthetic route to the title compound.

This sequence involves a Sandmeyer-type reaction to convert the aniline into a diazonium salt, which is then r

Safety and Handling

No specific safety data sheet (SDS) for **3-Bromo-5-chloro-thioanisole** is universally published; however, based

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Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.

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Irritation: Causes skin irritation and serious eye irritation. May cause respiratory irritation.

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Handling: Use only in a well-ventilated area, preferably a chemical fume hood. Wear appropriate personal pro

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Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.

Crucial Note: Always consult the specific Safety Data Sheet provided by the supplier before handling this che

Conclusion

3-Bromo-5-chloro-thioanisole stands out as a strategically designed synthetic intermediate. Its key strengths-

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